

# Physical properties of 2-Aminonicotinaldehyde: melting point, solubility

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## Compound of Interest

Compound Name: 2-Aminonicotinaldehyde

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## Technical Guide to the Physical Properties of 2-Aminonicotinaldehyde

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides an in-depth overview of the core physical properties of **2-Aminonicotinaldehyde** (CAS No. 7521-41-7), a pivotal intermediate in pharmaceutical and chemical synthesis. This document outlines its melting point and solubility characteristics, provides detailed experimental protocols for their determination, and visualizes its synthetic pathway and a key chemical application.

### Core Physical Properties

**2-Aminonicotinaldehyde**, also known as 2-amino-3-pyridinecarboxaldehyde, is a light yellow to brown crystalline solid.<sup>[1]</sup> Its physical characteristics are crucial for its handling, storage, and application in synthetic chemistry.

### Data Presentation

The quantitative physical properties of **2-Aminonicotinaldehyde** are summarized in the table below for easy reference and comparison.

Physical Property	Value	Source(s)
Melting Point	98-102 °C	[2][3][4]
98.0 to 103.0 °C	[1]	
Solubility		
Water	Insoluble	[2]
Highly soluble	[5]	
Chloroform	Slightly soluble	[2]
Methanol	Slightly soluble	[2]

Note on conflicting data: There are conflicting reports regarding the solubility of **2-Aminonicotinaldehyde** in water. While one source indicates it is insoluble[2], another suggests it is highly soluble[5]. This discrepancy may be due to variations in experimental conditions, such as temperature and pH, or the purity of the compound. Further empirical validation is recommended.

## Experimental Protocols

Detailed methodologies for the determination of melting point and solubility are critical for reproducible research. The following sections outline standard laboratory protocols for these measurements.

### Melting Point Determination

The melting point of an organic solid is a key indicator of its purity. A sharp melting range typically signifies a high-purity compound, while a broad melting range often indicates the presence of impurities.

Methodology: Capillary Method

- **Sample Preparation:** A small amount of finely powdered, dry **2-Aminonicotinaldehyde** is packed into a capillary tube, sealed at one end, to a height of 2-3 mm.

- **Apparatus Setup:** The capillary tube is placed in a melting point apparatus, adjacent to a calibrated thermometer.
- **Heating:** The sample is heated at a steady and slow rate, typically 1-2 °C per minute, as the temperature approaches the expected melting point.
- **Observation:** The temperature at which the first drop of liquid appears is recorded as the beginning of the melting range. The temperature at which the entire solid has transitioned to a liquid is recorded as the end of the melting range.
- **Reporting:** The melting point is reported as a range from the temperature of initial melting to the temperature of complete liquefaction.

## Solubility Determination

Solubility is a fundamental property that dictates the choice of solvents for reactions, purifications, and formulations.

Methodology: Qualitative and Semi-Quantitative Determination

- **Solvent Selection:** A range of solvents of varying polarities (e.g., water, ethanol, methanol, chloroform, hexane) should be selected for testing.
- **Sample Preparation:** A pre-weighed amount of **2-Aminonicotinaldehyde** (e.g., 10 mg) is placed into a series of test tubes.
- **Solvent Addition:** A measured volume of each solvent (e.g., 1 mL) is added to the respective test tubes.
- **Agitation:** The mixtures are agitated vigorously (e.g., by vortexing) for a set period (e.g., 1-2 minutes) at a controlled temperature (e.g., 25 °C).
- **Observation:** The samples are visually inspected for the dissolution of the solid. Solubility can be classified as:
  - **Soluble:** The solid completely dissolves.
  - **Slightly soluble:** A portion of the solid dissolves.

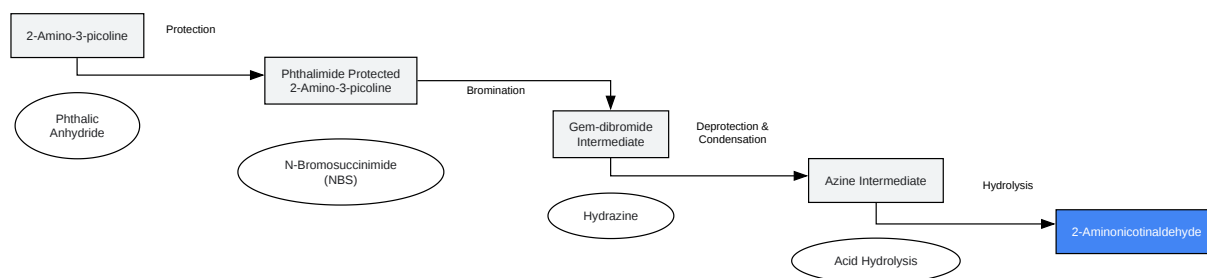
- Insoluble: The solid does not appear to dissolve.
- Quantitative Measurement (Optional): For more precise data, a saturated solution can be prepared, filtered to remove excess solid, and the concentration of the dissolved solute can be determined using a suitable analytical technique (e.g., UV-Vis spectroscopy, HPLC). The solubility can then be expressed in units such as g/100 mL or mol/L.

## Visualizations

Diagrams are provided to illustrate a common synthetic route to **2-Aminonicotinaldehyde** and its application in a well-known chemical reaction.

## Synthesis of 2-Aminonicotinaldehyde

The following diagram illustrates a multi-step synthesis of **2-Aminonicotinaldehyde** starting from 2-amino-3-picoline. This process involves protection of the amino group, bromination, and subsequent hydrolysis to yield the final product.

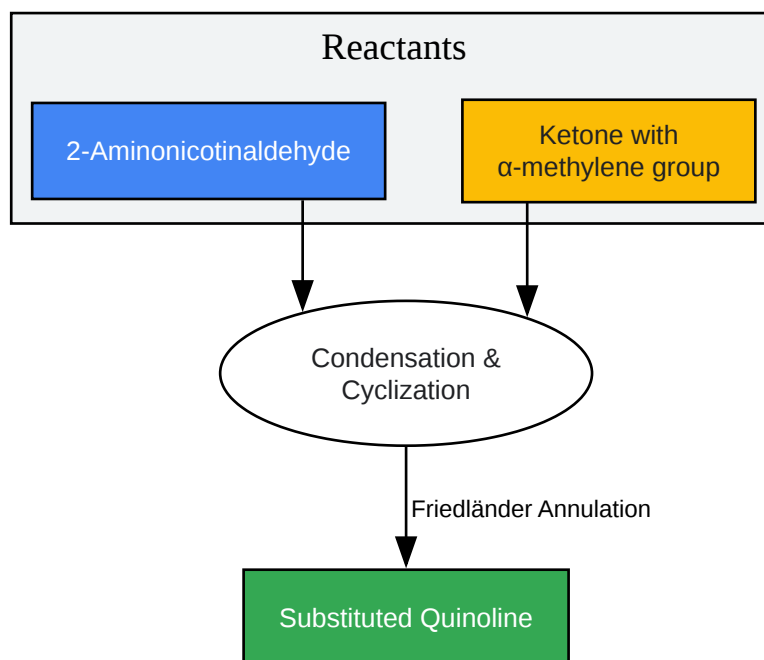


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Caption: Synthetic pathway for **2-Aminonicotinaldehyde**.

## Application in Friedländer Synthesis

**2-Aminonicotinaldehyde** is a key precursor in the Friedländer synthesis, a classic method for the preparation of quinolines and related heterocyclic compounds.[6][7] The reaction involves the condensation of an o-aminoaryl aldehyde or ketone with a compound containing an  $\alpha$ -methylene group.



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Caption: Role of **2-Aminonicotinaldehyde** in Friedländer Synthesis.

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- To cite this document: BenchChem. [Physical properties of 2-Aminonicotinaldehyde: melting point, solubility]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b047744#physical-properties-of-2-aminonicotinaldehyde-melting-point-solubility]

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